

NSC636819: A Technical Guide for Researchers and Drug Development Professionals

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An In-depth Examination of the Chemical Structure, Properties, and Biological Activity of the KDM4A/KDM4B Inhibitor

Abstract

NSC636819 is a potent and selective small molecule inhibitor of the histone lysine demethylases KDM4A and KDM4B. These enzymes are epigenetic regulators implicated in the progression of various cancers, most notably prostate cancer, through their coactivation of the androgen receptor (AR) signaling pathway. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **NSC636819**. Detailed information on its mechanism of action, including its role in the inhibition of the KDM4A/B-AR axis and the induction of apoptosis, is presented. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals working in the fields of oncology, epigenetics, and medicinal chemistry.

Chemical Structure and Properties

NSC636819, also known as 1,5-Bis[(1E)-2-(3,4-dichlorophenyl)ethenyl]-2,4-dinitrobenzene, is a dinitrobenzene derivative with a symmetrical structure. The core of the molecule is a dinitrophenylene ring, which is substituted with two (E)-2-(3,4-dichlorophenyl)ethenyl groups.

Chemical Identifiers



Identifier	Value
IUPAC Name	4,4'-((1E,1'E)-(4,6-dinitro-1,3- phenylene)bis(ethene-2,1-diyl))bis(1,2- dichlorobenzene)[1]
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InChlKey	YYZPXBXVBQSBDG-IJIVKGSJSA-N[1]
CAS Number	1618672-71-1[1][2]

Physicochemical Properties

Property	- Value	Reference
Molecular Formula	C22H12Cl4N2O4	
Molecular Weight	510.15 g/mol	
Appearance	Yellow to orange solid powder	
Purity	≥97% (HPLC)	
Solubility	Soluble in DMSO (up to 10 mM)	
Storage (Solid)	Store at -20°C for up to 3 years or at 4°C for up to 2 years.	
Storage (In Solvent)	Store at -80°C for up to 6 months or at -20°C for up to 1 month.	_

Biological Activity and Mechanism of Action

NSC636819 is a competitive and selective inhibitor of the Jumonji C (JmjC) domain-containing histone lysine demethylases KDM4A and KDM4B. These enzymes are responsible for



removing methyl groups from histone H3 at lysine 9 (H3K9me3/2), a modification associated with transcriptional repression. By inhibiting KDM4A and KDM4B, **NSC636819** leads to an increase in global H3K9me3 levels, resulting in the epigenetic silencing of target genes.

Inhibition of KDM4A and KDM4B

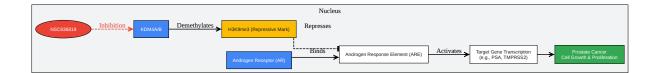
NSC636819 exhibits potent inhibitory activity against KDM4A and KDM4B.

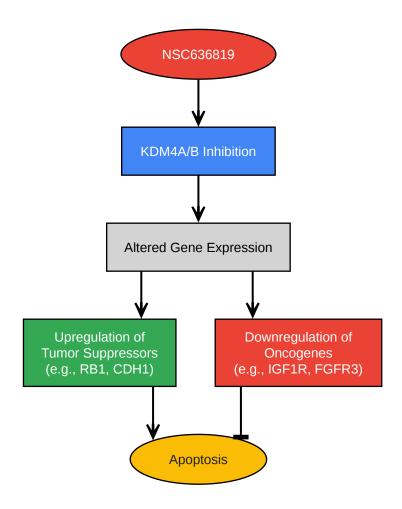
Parameter	Value
KDM4A IC50	~6.4 μM
KDM4B IC50	~9.3 μM
KDM4A Ki	5.5 μΜ
KDM4B Ki	3.0 μΜ

Signaling Pathways

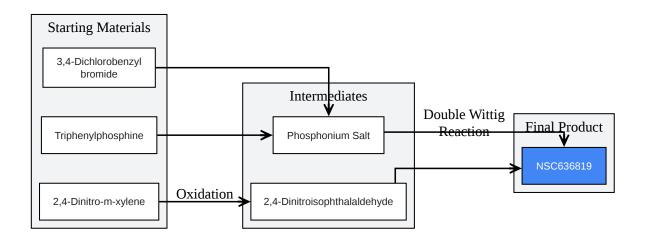
In prostate cancer, KDM4A and KDM4B act as coactivators of the androgen receptor (AR), a key driver of tumor growth and survival. KDM4A/B demethylate H3K9me3 at the promoter regions of AR target genes, leading to their transcriptional activation. **NSC636819** disrupts this process by inhibiting KDM4A/B, which in turn suppresses the AR transcriptional network and inhibits the growth of prostate cancer cells.











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